

Unveiling the Natural Origins of 4''-Hydroxyisojasminin: A Technical Guide

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B15593674

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Introduction

4''-Hydroxyisojasminin is a secoiridoid glycoside, a class of natural compounds that has garnered significant interest within the scientific community for its diverse biological activities. This technical guide provides an in-depth overview of the known natural sources of **4''-Hydroxyisojasminin**, methodologies for its extraction and isolation, and a summary of the biological activities associated with this and related compounds. The information is presented to support research and development efforts in pharmacology and natural product chemistry.

Natural Sources of 4''-Hydroxyisojasminin

The primary and most consistently reported natural source of **4''-Hydroxyisojasminin** is the plant species *Jasminum mesnyi*, commonly known as Primrose Jasmine or Japanese Jasmine. [1][2] This evergreen shrub, belonging to the Oleaceae family, is native to Vietnam and southern China.[1] The compound is primarily located in the leaves of the plant.[1][2]

While **4''-Hydroxyisojasminin** is a known constituent of *Jasminum mesnyi*, the current body of scientific literature does not provide specific quantitative data on its concentration or yield from the plant material. However, studies on the extraction of total ethanolic extracts from *Jasminum mesnyi* leaves have reported yields of approximately 35% (w/w) of the dry leaf powder. This extract is then subjected to further fractionation to isolate various phytochemicals, including secoiridoid glycosides.

Phytochemical Context: Secoiridoids in *Jasminum mesnyi*

4''-Hydroxyisojasminin is part of a rich array of secoiridoid glucosides that have been isolated from the leaves of *Jasminum mesnyi*. Understanding this phytochemical profile is crucial for developing effective isolation strategies.

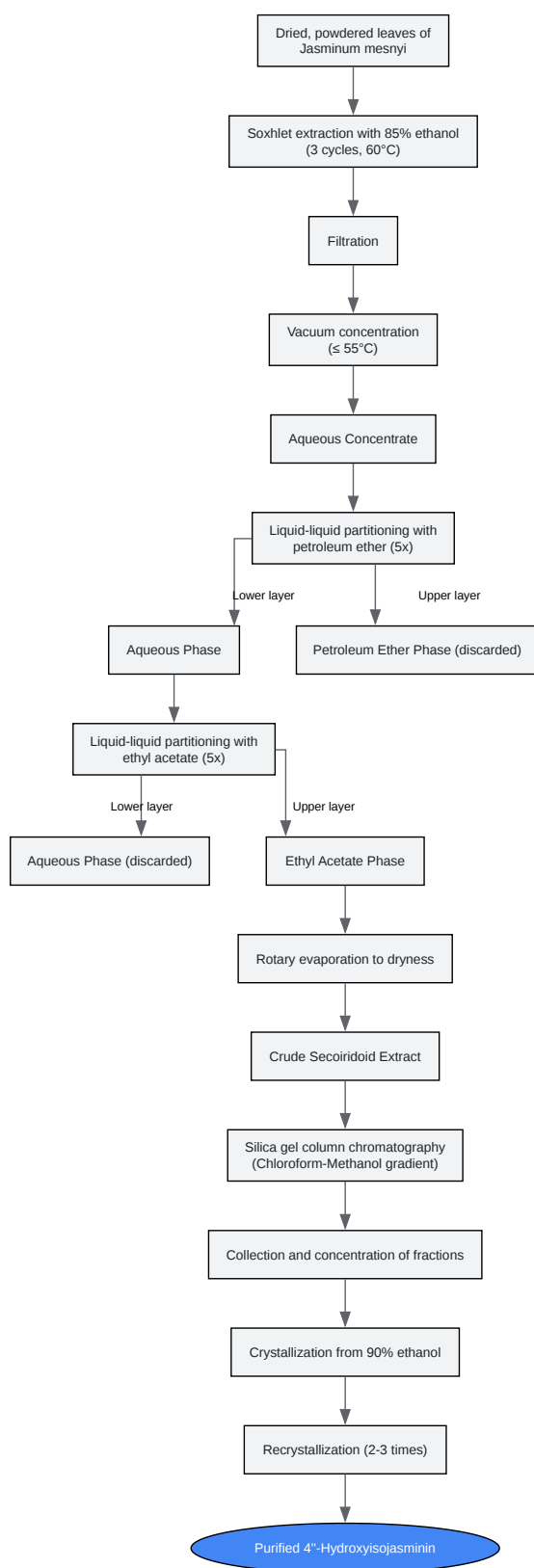
Compound Name	Molecular Formula	Reference
4''-Hydroxyisojasminin	C ₂₆ H ₃₈ O ₁₃	[2]
Jasminin	Not specified	[1][2]
Jasmoside	Not specified	[1][2]
Jasmesoside	Not specified	[1][2]
Isojasminin	Not specified	[1]
2''-hydroxyjasminin	Not specified	[2]
9''-hydroxyjasmesoside	Not specified	[2]
9''-hydroxyjasmesosidic acid	Not specified	[2]
Jasminin 10''-O- β -D-glucoside	Not specified	[2]
Jasmosidic acid	Not specified	[2]
Sambacoside A	Not specified	[2]
Oleuropein	Not specified	[1]
Secologanin	Not specified	[1]

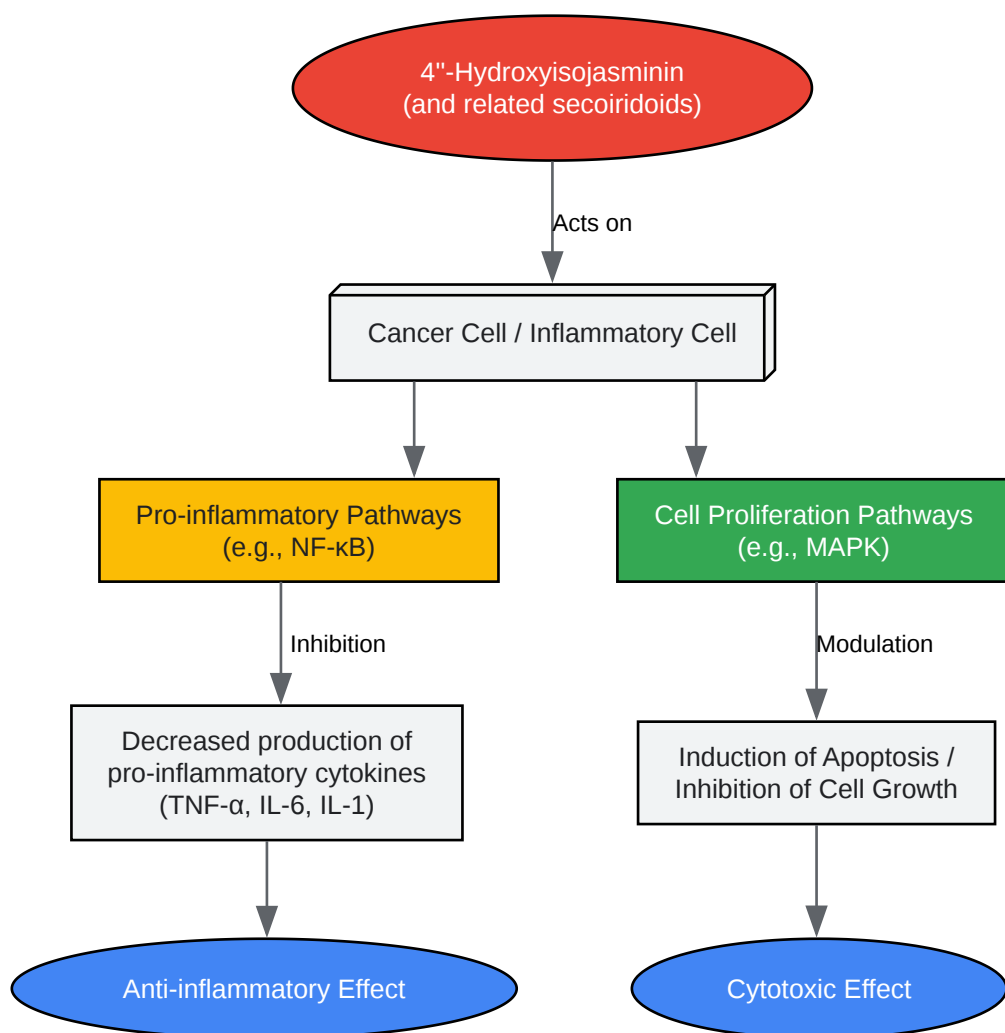
Experimental Protocols: Extraction and Isolation of Secoiridoid Glycosides

While a specific, detailed protocol for the isolation of **4''-Hydroxyisojasminin** is not available in the reviewed literature, a representative methodology can be adapted from the extraction and purification of jasminin, a closely related secoiridoid glucoside from *Jasminum nudiflorum*

(Winter Jasmine). This process involves solvent extraction, liquid-liquid partitioning, and chromatographic separation.

Representative Experimental Workflow





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References

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- 2. jddtonline.info [jddtonline.info]
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